

# An In-depth Technical Guide to Calcium Metabisulfite (CAS: 49663-88-9)

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## Compound of Interest

Compound Name: Calcium metabisulfite

CAS No.: 49663-88-9

Cat. No.: B12686002

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An Important Note on Data Availability: Publicly accessible, in-depth technical information, particularly regarding detailed experimental protocols, specific signaling pathway interactions, and comprehensive safety data for **Calcium Metabisulfite** (CAS: 49663-88-9), is limited. Much of the available literature focuses on the more commonly used sodium and potassium metabisulfites. While chemically related, direct extrapolation of data is not always appropriate. This guide synthesizes the currently available information.

## Chemical and Physical Properties

**Calcium metabisulfite**, also known as calcium disulfite, is an inorganic compound with the chemical formula  $\text{CaS}_2\text{O}_5$ .<sup>[1][2]</sup> It is a white crystalline powder that is soluble in water, forming a solution with a distinct sulfur dioxide odor.<sup>[1]</sup> Upon dissolution, it dissociates into calcium and bisulfite ions.<sup>[1]</sup>

Table 1: Chemical Identifiers for **Calcium Metabisulfite**

Identifier	Value
CAS Number	49663-88-9[2]
Molecular Formula	CaO <sub>5</sub> S <sub>2</sub> [1][2]
Molecular Weight	184.2 g/mol [1][2]
InChI	InChI=1S/Ca.H2O5S2/c;1-6(2)7(3,4)5/h;(H,1,2)(H,3,4,5)/q+2;/p-2
Canonical SMILES	[O-]S(=O)S(=O)(=O)[O-].[Ca+2][1]

Table 2: Physical Properties of **Calcium Metabisulfite**

Property	Value	Notes
Appearance	White crystalline powder[1]	
Odor	Strong odor of sulfur dioxide in solution[1]	
Solubility	Highly soluble in water[1]	Specific solubility data (g/100mL) is not readily available.
Melting Point	Data not available	Often decomposes upon heating.
Boiling Point	Data not available	Decomposes before boiling.

## Synthesis and Chemical Reactions

### Synthesis Methods

Several general methods for the synthesis of **calcium metabisulfite** have been described:[1]

- **Direct Reaction:** This is the most common method and involves the reaction of calcium hydroxide with an excess of sulfur dioxide gas.[1]  $\text{Ca}(\text{OH})_2 + 2\text{SO}_2 \rightarrow \text{CaS}_2\text{O}_5 + \text{H}_2\text{O}$

- Neutralization: The neutralization of sulfurous acid with either calcium carbonate or calcium hydroxide can also produce **calcium metabisulfite**.[\[1\]](#)
- Thermal Decomposition: Heating calcium bisulfite (calcium hydrogen sulfite) results in the removal of water to form **calcium metabisulfite**.[\[1\]](#)

## Chemical Reactions

**Calcium metabisulfite** undergoes several key reactions:

- Hydrolysis: In an aqueous solution, it hydrolyzes to form calcium ions ( $\text{Ca}^{2+}$ ) and bisulfite ions ( $\text{HSO}_3^-$ ).[\[1\]](#)  $\text{CaS}_2\text{O}_5 + \text{H}_2\text{O} \rightarrow \text{Ca}^{2+} + 2\text{HSO}_3^-$
- Oxidation: In the presence of oxygen, **calcium metabisulfite** can be oxidized to calcium sulfate.[\[1\]](#)  $2\text{CaS}_2\text{O}_5 + \text{O}_2 \rightarrow 2\text{CaSO}_4 + 2\text{SO}_2$
- Reduction: It can act as a reducing agent in various chemical reactions.[\[1\]](#)

## Applications and Biological Interactions

The primary application of **calcium metabisulfite** is as a preservative and antioxidant, particularly in the food and beverage industry, such as in winemaking.[\[1\]](#) Its preservative action is due to the release of sulfur dioxide, which inhibits the growth of microorganisms.

## Relevance to Drug Development

While specific applications in drug development are not well-documented, its properties as a reducing agent and antioxidant are of interest.[\[1\]](#) It is plausible that it could be investigated as a pharmaceutical excipient to prevent the oxidative degradation of active pharmaceutical ingredients (APIs).

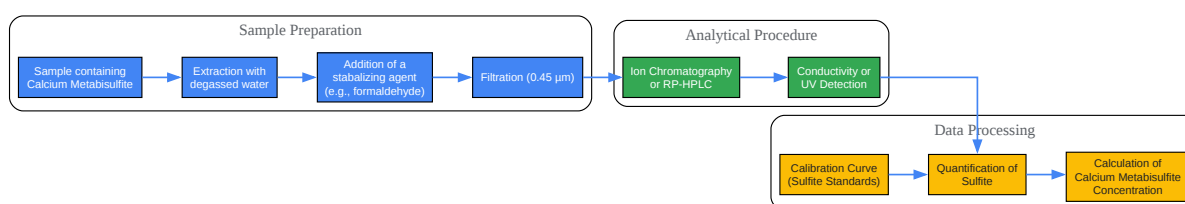
There is some indication that **calcium metabisulfite** may influence drug metabolism.[\[1\]](#) It has been suggested that it can affect oxidative stress levels and the activity of detoxification enzymes.[\[1\]](#) However, specific studies detailing these interactions and the signaling pathways involved are not currently available in the public domain.

Due to the presence of the calcium ion, it is conceivable that **calcium metabisulfite** could have some interaction with calcium signaling pathways. However, no direct evidence or

research has been found to support this for **calcium metabisulfite** specifically.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, analysis, or specific applications of **calcium metabisulfite** are not readily available in scientific literature. The following represents a generalized workflow for the analysis of sulfites in a sample, which would need to be adapted and validated for **calcium metabisulfite** in a specific matrix.

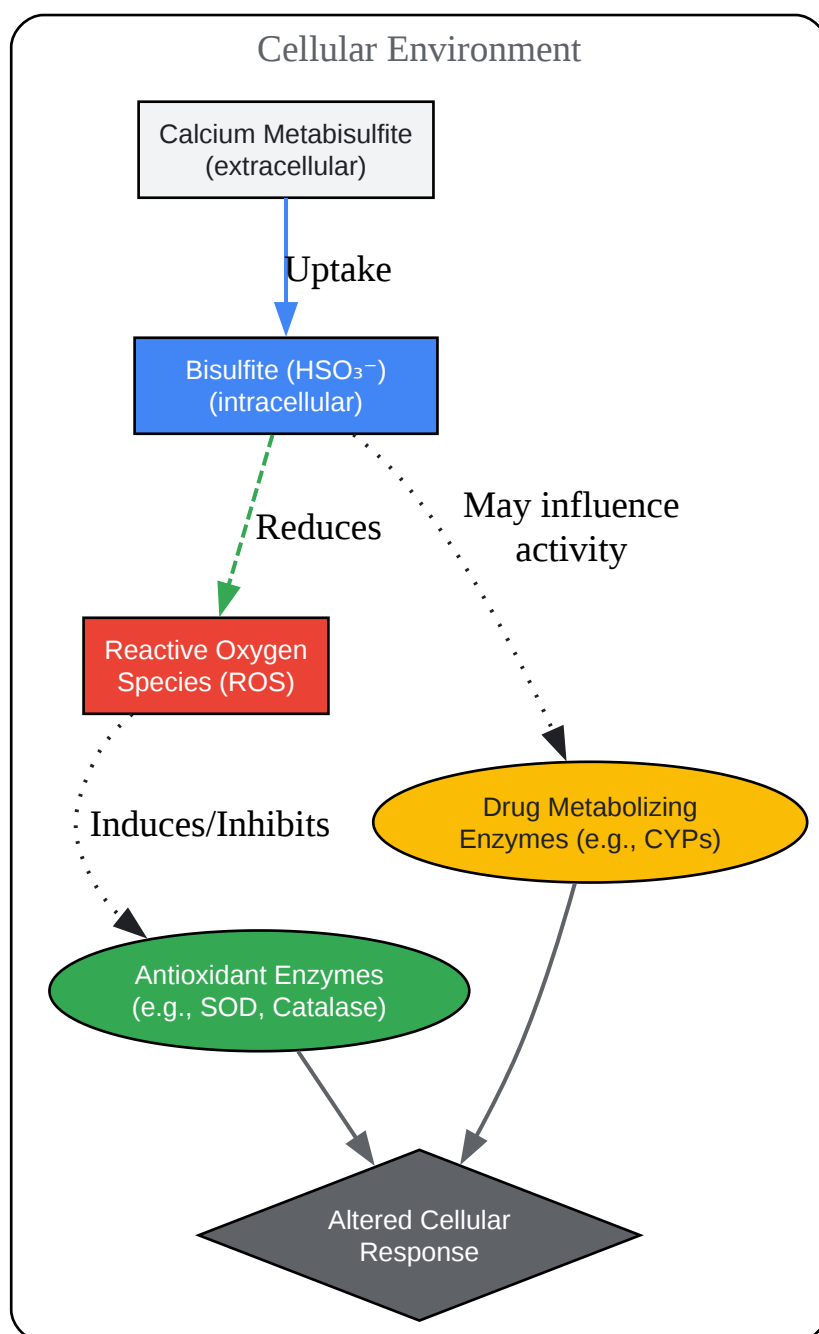


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A generalized workflow for the analysis of sulfites.

## Signaling Pathway Interactions

There is a lack of specific research on the interaction of **calcium metabisulfite** with cellular signaling pathways. The diagram below illustrates a hypothetical interaction based on its known properties as a source of bisulfite ions and its potential to influence oxidative stress. This is a theoretical representation and has not been experimentally validated for **calcium metabisulfite**.



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A hypothetical signaling interaction for bisulfite.

## Safety Information

A comprehensive, officially recognized Safety Data Sheet (SDS) for **calcium metabisulfite** (CAS 49663-88-9) is not readily available. As with other sulfites, it should be handled with care.

Contact with acids will liberate toxic sulfur dioxide gas. Individuals with sulfite sensitivities may experience allergic reactions. Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be followed.

## Conclusion

**Calcium metabisulfite** is a compound with established applications as a preservative and antioxidant. While its chemical properties suggest potential utility in pharmaceutical formulations, a significant gap exists in the publicly available scientific literature regarding detailed experimental data, its effects on biological pathways, and comprehensive safety information. Further research is required to fully characterize this compound for applications in drug development and to understand its biological interactions.

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## References

- [1. Buy Calcium metabisulfite | 49663-88-9 \[smolecule.com\]](#)
- [2. Calcium metabisulfite | CaO5S2 | CID 24827056 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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